

Understanding Trimethoprim Lactate in Selective Media

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Compound Focus: Trimethoprim lactate

CAS No.: 23256-42-0

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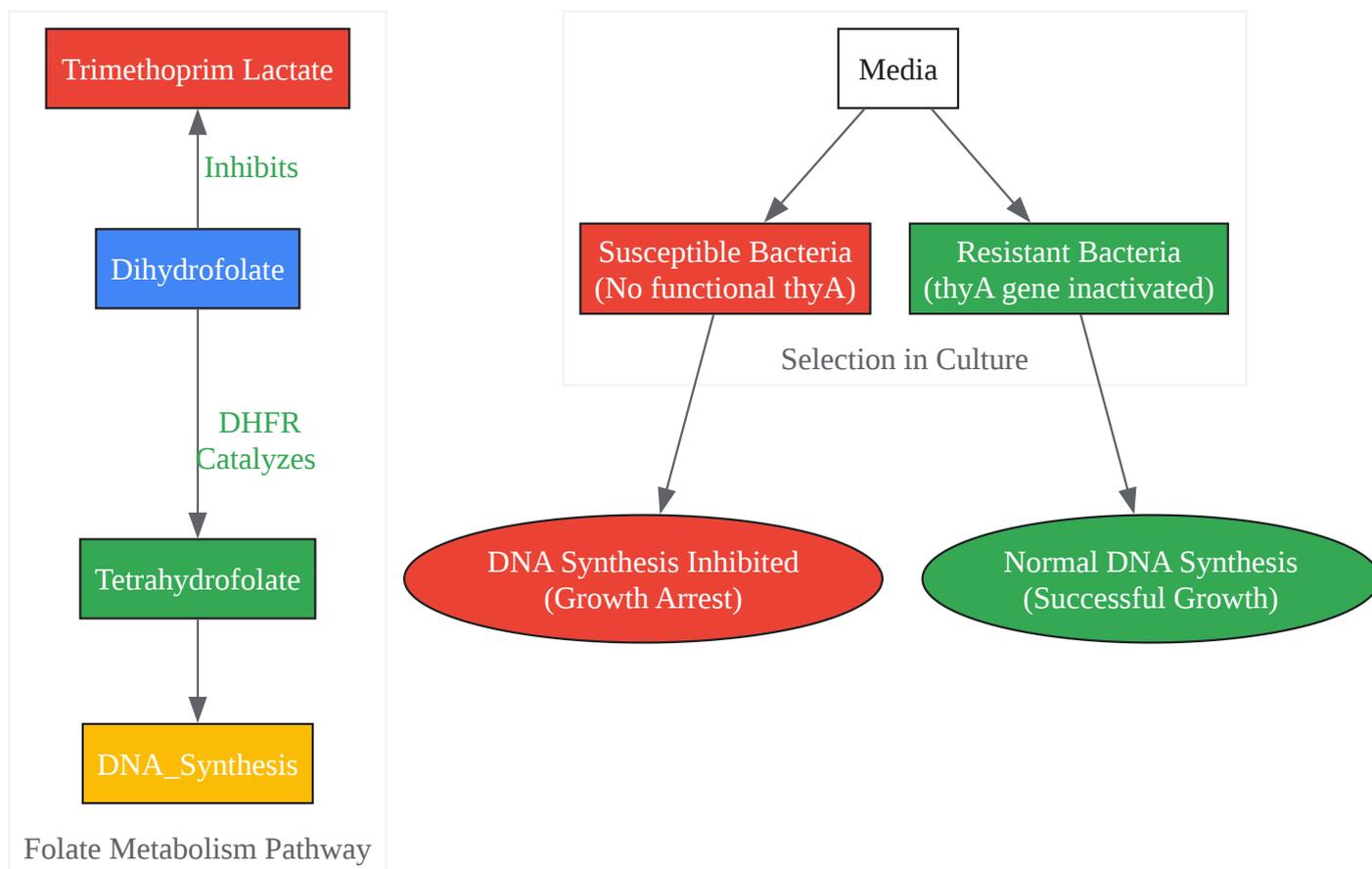
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Trimethoprim lactate is the lactate salt form of trimethoprim, which provides better solubility in aqueous solutions used for culture media [1] [2]. Its primary role in selective media is to inhibit the growth of unwanted bacteria that do not possess specific resistance mechanisms, thereby selecting for desired clones or organisms.

Mechanism of Action: **Trimethoprim lactate** is a potent inhibitor of bacterial **dihydrofolate reductase (DHFR)** [3] [1] [4]. By binding to DHFR, it prevents the reduction of dihydrofolate to tetrahydrofolate (THF). THF is an essential cofactor in the synthesis of thymidine and purines. Its inhibition leads to the cessation of bacterial DNA synthesis and, consequently, bacterial cell death [1] [4]. A key feature of trimethoprim is its high selectivity for bacterial DHFR over the mammalian enzyme, making it suitable for use in culture media without excessive toxicity to host cells [3] [1].

The following diagram illustrates this mechanism and its application in a selection workflow:

Mechanism and Use in Bacterial Selection



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Key Properties and Suggested Working Concentrations

The table below summarizes the essential characteristics of **trimethoprim lactate** for preparing selective media [1] [4].

Property	Description / Value
CAS Number	23256-42-0 [4] [2]

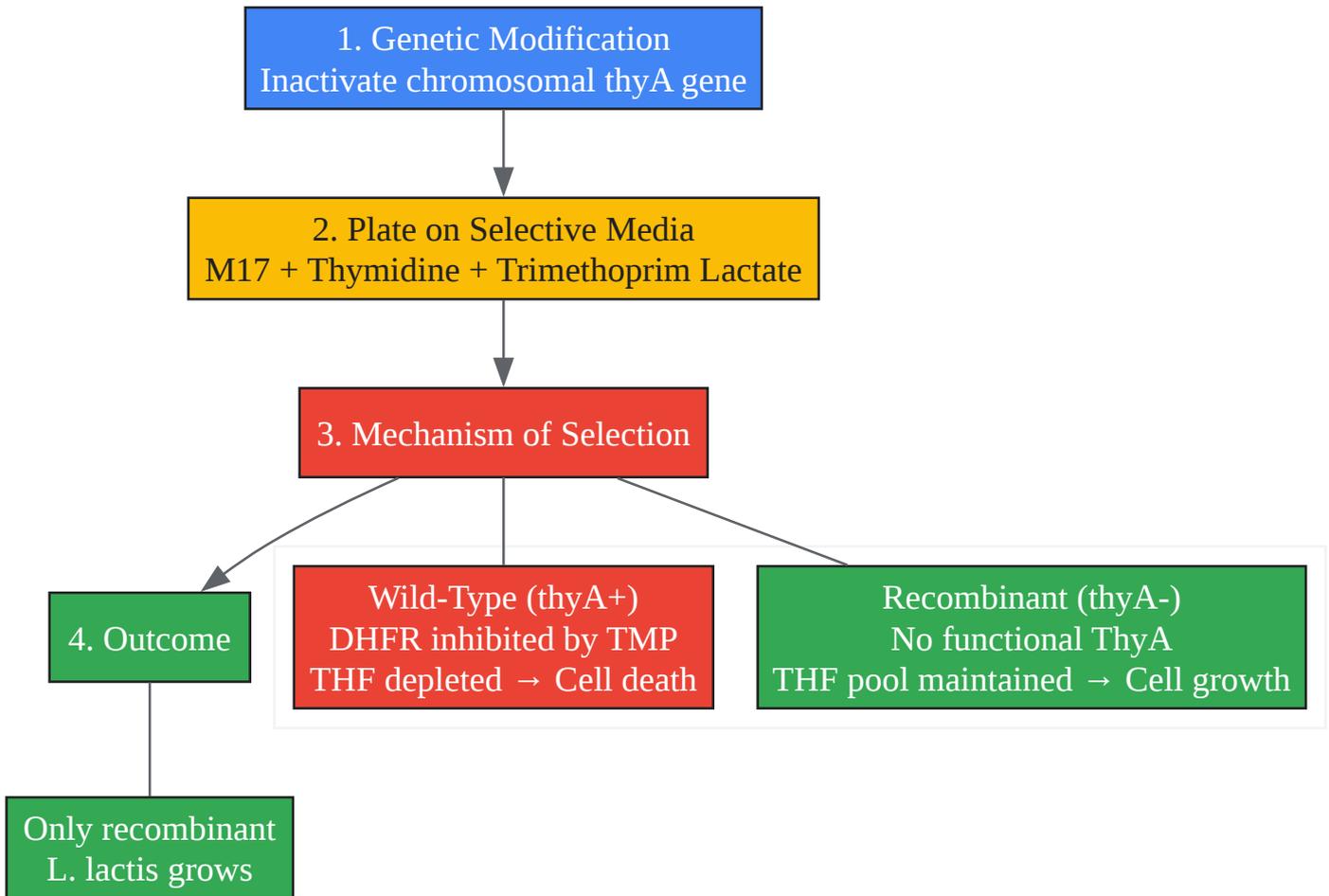
Property	Description / Value
Molecular Formula	C ₁₇ H ₂₄ N ₄ O ₆ [1] [4]
Molecular Weight	380.4 g/mol [1] [4]
Appearance	White to off-white crystalline powder [1]
Solubility	Soluble in water (~20 mg/mL); also soluble in DMSO [1] [2]
Storage	Store desiccated at 2–8°C, protected from light [1]

Determining the exact working concentration is critical and depends on the bacterial species and the specific selection pressure required. The search results do not provide a universal concentration table, but they offer the following guidance:

- **General Use:** Typical bacterial selection ranges are often in the **low µg/mL scale** [1].
- **Specific Example:** In the genetic engineering of *Lactococcus lactis* described below, a concentration of **4 µg/mL** was used effectively in M17 medium [5].
- **Preparation Range:** It is suggested that researchers validate the working concentration via pilot tests [1]. A 10 mg/mL stock solution in water is a feasible starting point for dilution [2].

Example Protocol: Selection of Recombinant *Lactococcus lactis*

A clear and detailed application of **trimethoprim lactate** as a selective agent is documented in a 2021 study for the selection of genetically modified *Lactococcus lactis* [5]. The following workflow and protocol outline this process.

Workflow for Recombinant *L. lactis* Selection

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Detailed Protocol [5]:

- **Principle:** This is a **positive selection system**. The bacterial strain is engineered by replacing the chromosomal *thyA* gene (encoding thymidylate synthase) with the gene of interest. In the presence of the DHFR inhibitor trimethoprim, wild-type cells with a functional *thyA* gene deplete their tetrahydrofolate (THF) pool and die. The recombinant cells, lacking *thyA*, are unable to deplete their THF pool and can survive and grow when the medium is supplemented with thymidine [5].
- **Materials:**
 - **Base Medium:** M17 broth or agar.
 - **Supplements:** Thymidine (stock solution: 20 mg/mL in water, filter-sterilized).

- **Selective Agent: Trimethoprim lactate** (stock solution: e.g., 1-5 mg/mL in water, filter-sterilized).
- **Bacterial Culture:** *Lactococcus lactis* strain with *thyA* gene deletion (or integration of a foreign gene at the *thyA* locus).
- **Procedure:**
 - **Prepare Supplemented Medium:** To sterile, warm M17 medium, add thymidine to a final concentration of **20 µg/mL** and **trimethoprim lactate** to a final concentration of **4 µg/mL** [5]. Mix thoroughly.
 - **Plate the Culture:** Spread the transformed or cultured bacterial cells onto the prepared selective agar plates.
 - **Incubation:** Incubate the plates at an appropriate temperature (e.g., 30°C for *L. lactis*) for 24-48 hours [5].
 - **Analysis:** Only bacterial clones that have successfully integrated the construct at the *thyA* locus (and thus are *thyA*-deficient) will be able to form colonies.

Practical Tips for Application

Based on the search results, here are key considerations for researchers using **trimethoprim lactate** [1]:

- **Fresh Preparation:** Always dissolve and dilute a fresh stock solution just prior to use to maintain its potency. Protect stock solutions from light [1].
- **Concentration Validation:** The effective concentration can vary by organism and even strain. It is highly recommended to perform **pilot tests**, such as a Minimum Inhibitory Concentration (MIC) assay, to determine the optimal concentration for your specific application [1].
- **Use of Controls:** Include proper negative controls (media without antibiotic) and, where possible, **rescue controls** (e.g., media supplemented with exogenous thymidine) to confirm that the observed inhibition is specifically due to the antifolate activity of trimethoprim [1].
- **Awareness of Resistance:** Be aware that some bacterial strains may have intrinsic or acquired resistance to trimethoprim. It is good practice to verify the susceptibility of your target and contaminant strains beforehand [1].

Important Safety Note

The product information in the search results explicitly states that **trimethoprim lactate** is "**for research use only, not for diagnostic or therapeutic use**" [1] [4]. It should be handled according to standard

laboratory safety protocols, including the use of gloves, eye protection, and a lab coat [1].

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